

A Technical Guide to Research-Grade Acid Yellow 199 for Scientific Applications

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Compound of Interest

Compound Name: Acid Yellow 199

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of research-grade **Acid Yellow 199**, a fluorescent azo dye with emerging applications in scientific research. This document details its chemical and physical properties, identifies commercial suppliers, and provides an adapted experimental protocol for its use in cellular imaging.

Core Properties and Specifications

Acid Yellow 199 (C.I. 14205) is a water-soluble, orange-colored azo dye. While traditionally used in the textile industry, its fluorescent properties have led to its classification as a fluorescent dye by some suppliers, suggesting its potential for use in biological imaging and other research applications.[\[1\]](#)

Quantitative Data Summary

The following table summarizes the key technical specifications for research-grade **Acid Yellow 199**, compiled from various suppliers and databases. Purity levels for research-grade products are typically high, though it is always recommended to consult the supplier-specific certificate of analysis.

Property	Value	Reference(s)
Chemical Name	sodium 4-[[4-(4-hydroxy-2-methyl-phenyl)azophenyl]amino]-3-nitro-benzenesulfonate	[2]
C.I. Name	Acid Yellow 199	[2]
CAS Number	70865-20-2	[3]
Molecular Formula	$C_{19}H_{15}N_4NaO_6S$	[3]
Molecular Weight	450.40 g/mol	[3]
Appearance	Orange to dark orange powder	[2]
Purity (Research Grade)	≥98% (Typical, consult supplier CoA)	MedchemExpress Data Sheet
Solubility	Soluble in water	[2]

Commercial Suppliers of Research-Grade Acid Yellow 199

A number of chemical suppliers offer **Acid Yellow 199**. For research applications requiring high purity and lot-to-lot consistency, it is crucial to source from vendors that provide detailed technical data and certificates of analysis.

Supplier	Grade/Product Name	Noted Applications/Information
MedchemExpress	Acid yellow 199	Classified as a "Fluorescent Dye". ^[1] Provides a technical data sheet and handling instructions. ^[1]
Alan Chemical Industries	Acid Yellow 199	-
Sinoever	Acid Yellow 199	Provides MSDS and CAS number.
World Dye Variety	Acid Yellow 199	Lists various international suppliers. ^[2]
ChemicalBook	Acid Yellow 199	Aggregates data and lists multiple suppliers.

Experimental Applications and Protocols

While primarily documented in the context of industrial dyeing and, more recently, bioremediation research, the fluorescent nature of **Acid Yellow 199** opens up possibilities for its use in biological imaging.^{[1][4]} The following is an adapted, generalized protocol for the use of **Acid Yellow 199** as a fluorescent stain in fixed cells for microscopy.

Note: This protocol is based on general methodologies for fluorescent staining with azo dyes and has not been specifically validated for **Acid Yellow 199**.^[5] Researchers should consider this a starting point and perform necessary optimizations for their specific cell type and experimental setup.

Adapted Protocol: Fluorescent Staining of Fixed Cells with Acid Yellow 199

Objective: To stain intracellular components of fixed mammalian cells for visualization by fluorescence microscopy.

Materials:

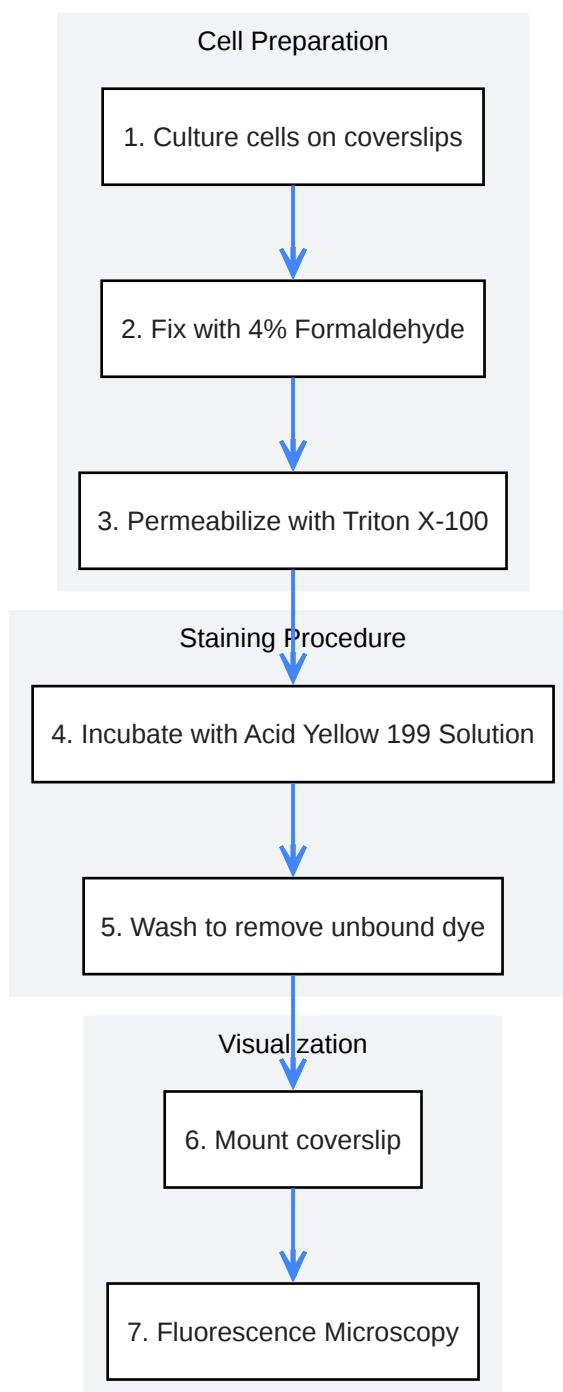
- Acid Yellow 199 (research grade)
- Phosphate-Buffered Saline (PBS), pH 7.4
- Formaldehyde (4% in PBS, for fixation)
- Triton X-100 or Saponin (0.1-0.5% in PBS, for permeabilization)
- Mounting medium with antifade reagent
- Glass coverslips and microscope slides
- Fluorescence microscope with appropriate filter sets (e.g., DAPI/FITC/TRITC)

Procedure:

- Cell Culture: Grow cells of interest on sterile glass coverslips in a petri dish or multi-well plate to the desired confluence.
- Fixation:
 - Aspirate the culture medium.
 - Gently wash the cells twice with PBS.
 - Add 4% formaldehyde in PBS and incubate for 15-20 minutes at room temperature.
 - Wash the cells three times with PBS for 5 minutes each.
- Permeabilization:
 - Add 0.1-0.5% Triton X-100 or Saponin in PBS to the fixed cells.
 - Incubate for 10-15 minutes at room temperature.
 - Wash the cells three times with PBS for 5 minutes each.
- Staining:

- Prepare a stock solution of **Acid Yellow 199** (e.g., 1 mg/mL in deionized water).
- Dilute the stock solution in PBS to a working concentration (e.g., 1-10 μ g/mL; this requires optimization).
- Add the staining solution to the permeabilized cells and incubate for 20-60 minutes at room temperature, protected from light.
- Aspirate the staining solution and wash the cells three to five times with PBS for 5 minutes each to remove unbound dye.
- Mounting:
 - Carefully mount the coverslip onto a microscope slide with a drop of antifade mounting medium.
 - Seal the edges of the coverslip with nail polish to prevent drying.
- Imaging:
 - Visualize the stained cells using a fluorescence microscope. The optimal excitation and emission wavelengths will need to be determined empirically. Based on the color of the dye, excitation in the blue-green range (e.g., 450-490 nm) and emission in the yellow-orange range (e.g., 520-580 nm) is a logical starting point.

Experimental Workflow Diagram



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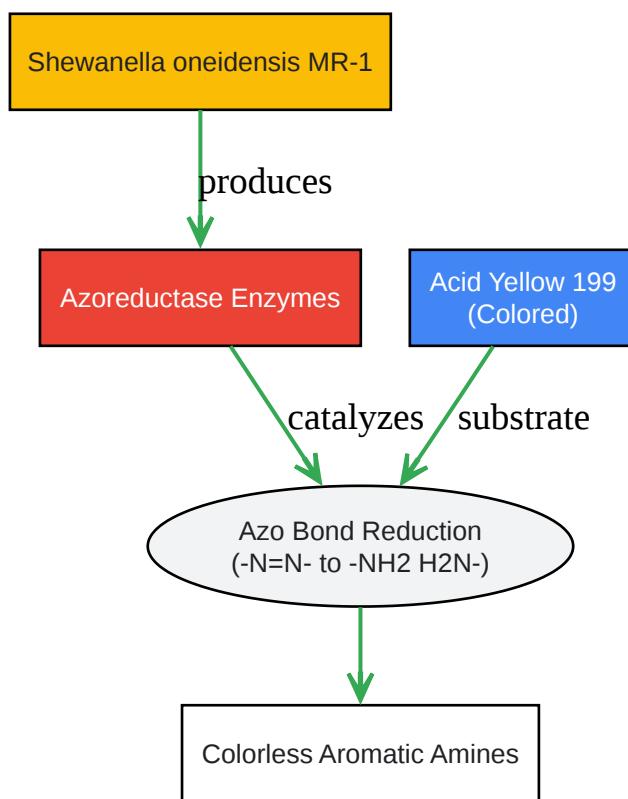
Caption: Workflow for fluorescent staining of fixed cells using **Acid Yellow 199**.

Known Research Applications

The primary documented research application of **Acid Yellow 199** is in the field of environmental science and bioremediation. A study by Yang et al. (2011) investigated the decolorization of **Acid Yellow 199** by the bacterium *Shewanella oneidensis* MR-1.^[4] This research provides insight into the chemical reduction of the azo bond in **Acid Yellow 199** by microbial processes.

Bioremediation Mechanism Overview

The decolorization of **Acid Yellow 199** by *S. oneidensis* involves the enzymatic reduction of the dye's azo bond (-N=N-). This process breaks the chromophore, leading to a loss of color. This application, while not directly related to drug development, underscores the chemical reactivity of the dye and its potential for modification or use in reduction-based assays.



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Caption: Decolorization pathway of **Acid Yellow 199** by *Shewanella oneidensis*.

Safety and Handling

As with any laboratory chemical, proper safety precautions should be taken when handling

Acid Yellow 199. It is advisable to consult the Safety Data Sheet (SDS) provided by the supplier. General safety measures include:

- Wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Handling the powder in a well-ventilated area or a fume hood to avoid inhalation.
- Avoiding contact with skin and eyes.

Conclusion

Acid Yellow 199 is an azo dye with established industrial uses and emerging potential in scientific research, particularly as a fluorescent probe. This guide provides a foundational understanding of its properties, commercial availability, and a starting point for its application in cellular imaging. Further research is warranted to fully characterize its photophysical properties and validate its use in various biological assays. Researchers are encouraged to perform thorough optimization and validation of the provided adapted protocols for their specific experimental needs.

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